

2-Chloro-4H-1,3,2-benzodioxaphosphorin-4-one synthesis protocol

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Compound of Interest

Compound Name: 2-Chloro-4H-1,3,2-benzodioxaphosphorin-4-one

Cat. No.: B043517

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An in-depth guide to the synthesis of **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one**, a key reagent in synthetic organic chemistry, is detailed below. This document outlines the prevalent synthesis protocol, presents relevant quantitative data, and provides visual diagrams to illustrate the experimental workflow, adhering to the highest standards for research and development professionals.

Core Synthesis Protocol

The primary and most widely documented method for the synthesis of **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one** involves the reaction of salicylic acid with a phosphorus-containing chlorinating agent. While several reagents can achieve this transformation, phosphorus trichloride (PCl_3) is a commonly cited reactant.

Experimental Protocol: Synthesis from Salicylic Acid and Phosphorus Trichloride

This protocol describes the reaction of salicylic acid with phosphorus trichloride to yield **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one**.

Materials and Equipment:

- Salicylic acid

- Phosphorus trichloride (PCl_3)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Round-bottom flask with a magnetic stirrer
- Reflux condenser
- Dropping funnel
- Inert gas supply (e.g., nitrogen or argon)
- Heating mantle
- Distillation apparatus for purification

Procedure:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Ensure the entire apparatus is under an inert atmosphere to prevent moisture from reacting with the phosphorus trichloride.
- Reagent Preparation: Suspend salicylic acid in an appropriate anhydrous solvent within the round-bottom flask.
- Addition of Phosphorus Trichloride: Slowly add phosphorus trichloride dropwise to the stirred suspension of salicylic acid at room temperature. The reaction is exothermic, and the rate of addition should be controlled to manage the reaction temperature.
- Reaction: After the addition is complete, gently heat the reaction mixture to reflux. The reaction is typically monitored by the cessation of hydrogen chloride (HCl) gas evolution.
- Work-up and Purification: Once the reaction is complete, cool the mixture to room temperature. The excess solvent and any volatile byproducts are removed under reduced pressure. The crude product is then purified by vacuum distillation to yield **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one** as a solid or liquid, depending on the ambient temperature.[1][2][3]

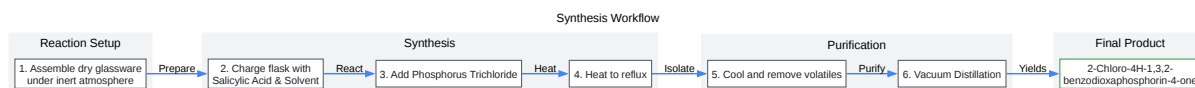
Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one**.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ ClO ₃ P	[2][4]
Molecular Weight	202.53 g/mol	[4]
Appearance	Colorless to white or pale yellow crystals, powder, or fused solid	[2][3][5]
Melting Point	36-40 °C	[1][3][5]
Boiling Point	127-128 °C at 11 mmHg	[1][3][5]
Solubility	Soluble in acetonitrile, dichloromethane, tetrahydrofuran, and DMF	[1][3][5]
Storage Temperature	2-8°C	[3][5]
Hazard Class	8 (Corrosive)	[3]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **2-chloro-4H-1,3,2-benzodioxaphosphorin-4-one**.



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